

Chemical Identity and Properties

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Compound of Interest

Compound Name: *3-Bromo-5-iodophenol*

Cat. No.: *B155156*

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The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **3-bromo-5-iodophenol**.^{[1][2]} It is a disubstituted phenol with bromine and iodine atoms at the meta positions relative to the hydroxyl group.

Molecular Structure and Identifiers

- Molecular Formula: C₆H₄BrI₁O^[3]
- Molecular Weight: 298.90 g/mol ^{[1][3]}
- CAS Number: 570391-20-7^{[3][4][5][6][7]}
- InChI Key: IQYQJLWQIUGDTI-UHFFFAOYSA-N^{[1][2][4]}
- Canonical SMILES: C1=C(C=C(C=C1Br)I)O^[1]

Diagram 1: Chemical Structure of **3-Bromo-5-iodophenol**

A 2D representation of the molecular structure of **3-Bromo-5-iodophenol**.

Physicochemical Properties

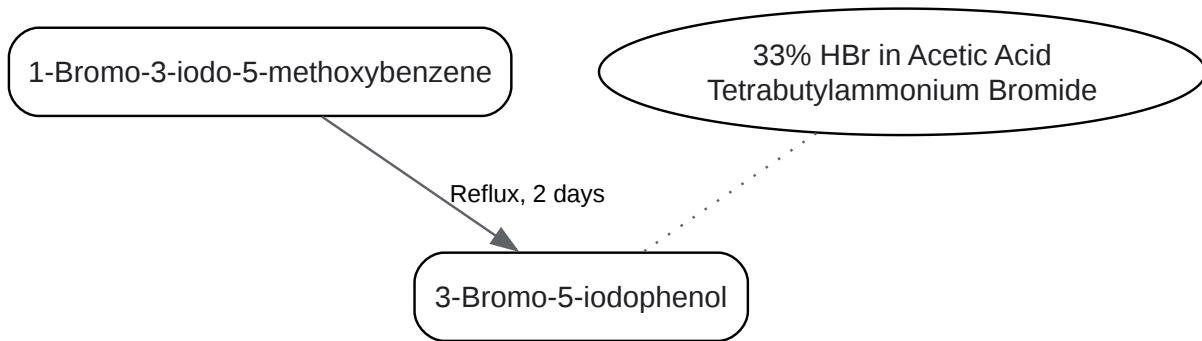
Property	Value	Source
Physical Form	Solid	[4]
Melting Point	82.5 °C	[8]
Boiling Point	324.2 ± 32.0 °C (Predicted)	[8]
Density	2.369 ± 0.06 g/cm ³ (Predicted)	[8]
Purity	Typically ≥97%	[4]

Synthesis of 3-Bromo-5-iodophenol

A common laboratory-scale synthesis of **3-Bromo-5-iodophenol** involves the demethylation of 1-bromo-3-iodo-5-methoxybenzene.[8] This reaction is typically carried out using a strong acid, such as a solution of hydrogen bromide in acetic acid. The addition of a phase-transfer catalyst like tetrabutylammonium bromide can facilitate the reaction.[8]

Reaction Scheme

Diagram 2: Synthesis of **3-Bromo-5-iodophenol**



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A simplified reaction scheme for the synthesis of **3-Bromo-5-iodophenol**.

Detailed Experimental Protocol

The following protocol is a representative procedure for the synthesis of **3-Bromo-5-iodophenol**:

- Reaction Setup: Suspend 1-bromo-3-iodo-5-methoxybenzene (e.g., 6.29 g, 20.1 mmol) in a 33% solution of hydrogen bromide in acetic acid (150 mL).[8]
- Catalyst Addition: Add tetrabutylammonium bromide (0.5 g, 1.55 mmol) to the mixture.[8]
- Reflux: Heat the mixture to reflux with vigorous stirring and maintain the reaction for 48 hours.[8]
- Work-up: After cooling to room temperature, extract the mixture with dichloromethane (3 x 100 mL).[8]
- Washing and Drying: Combine the organic layers, wash with water (50 mL), and dry over anhydrous magnesium sulfate.[8]
- Purification: Concentrate the solution under reduced pressure and purify the crude product by flash chromatography on silica gel (eluent: ethyl acetate/heptane 1:9) to yield **3-bromo-5-iodophenol** as a light brown solid.[8]

Applications in Drug Discovery and Development

Halogenated phenols are valuable building blocks in medicinal chemistry due to their ability to form various chemical bonds and participate in diverse reactions. **3-Bromo-5-iodophenol**, in particular, serves as a crucial reactant in the synthesis of complex bioactive molecules.

Synthesis of Potent Antimitotic Agents

A significant application of **3-Bromo-5-iodophenol** is its use in the preparation of N-[3-(1H-Indol-4-yl)-5-(2-methoxyisonicotinoyl)phenyl]methanesulfonamide (LP-261), which has been identified as a potent antimitotic agent.[8] Antimitotic agents are a class of drugs that inhibit cell division, or mitosis, and are widely used in cancer therapy.

The synthesis of such complex molecules often involves multi-step reaction sequences where the specific placement of the bromo and iodo substituents on the phenol ring allows for selective and directed chemical transformations.

Safety, Handling, and Storage

As with any chemical reagent, proper safety precautions must be observed when handling **3-Bromo-5-iodophenol**.

Hazard Identification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3-Bromo-5-iodophenol** is classified with the following hazards:

- H302: Harmful if swallowed[1]
- H315: Causes skin irritation[1]
- H318: Causes serious eye damage[1]
- H335: May cause respiratory irritation[1]

The signal word for this compound is "Danger".[1]

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[9]
- Ventilation: Use only outdoors or in a well-ventilated area.[9]
- Hygiene: Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product.[9]

Storage

- Store in a well-ventilated place and keep the container tightly closed.[9]
- For long-term stability, it is recommended to keep the compound in a dark place, sealed in a dry environment at room temperature.[4][5]

Conclusion

3-Bromo-5-iodophenol is a versatile and important reagent in organic synthesis, particularly within the field of drug discovery. Its unique substitution pattern provides a platform for the construction of complex molecular architectures with significant biological activity. A thorough understanding of its properties, synthesis, and safe handling is essential for researchers and scientists working with this compound.

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